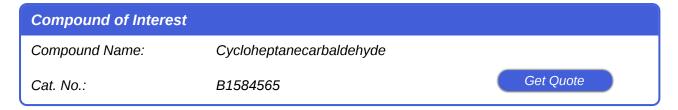


# Cycloheptanecarbaldehyde: A Technical Guide to Commercial Availability, Synthesis, and Handling

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cycloheptanecarbaldehyde**, a valuable building block in organic synthesis and drug discovery. The document details its commercial availability from various suppliers, outlines a common and reliable synthetic protocol, and provides essential safety and handling information.

# **Commercial Availability and Suppliers**

**Cycloheptanecarbaldehyde** is available from a range of chemical suppliers, catering to different research and development needs, from small-scale laboratory use to larger quantities for process development. Purity levels and pricing can vary significantly between suppliers. A summary of commercially available options is presented below.

Table 1: Commercial Suppliers of Cycloheptanecarbaldehyde



Supplier	Catalog Number	Purity	Quantity	Price (USD)	Notes
Fisher Scientific (via eMolecules)	AC15818050 0 (example)	Not Specified	5 g	~\$978.94	Price may require login for confirmation.
Sigma- Aldrich (AldrichCPR)	C98403	"As-is"	Not Specified	Not Available	Product sold without analytical data; buyer assumes responsibility for purity confirmation. All sales are final.
Combi-Blocks	QH-0262	95%	Not Specified	Not Specified	-
TRC	C991218	Not Specified	25 mg	\$45	-
Apollo Scientific	OR938281	95%	100 mg	\$203	-
Apollo Scientific	OR938281	95%	250 mg	\$290	-
AK Scientific	5899AB	Not Specified	250 mg	\$244	-
American Custom Chemicals Corp.	CHM0299275	95%	5 mg	\$498.26	-

Other potential suppliers include Hangzhou Sage Chemical Co., Ltd., Jiangsu Aikon Biopharmaceutical R&D co.,Ltd., Shandong Xiya Chemical Co., Ltd., Shanghai Anmike Chemical Co. Ltd., and Shandong Ono Chemical Co., Ltd.[2]



## Synthesis of Cycloheptanecarbaldehyde

While several synthetic routes to **cycloheptanecarbaldehyde** exist, a common and reliable laboratory-scale method is the oxidation of the corresponding primary alcohol, cycloheptanemethanol. The Swern oxidation is a widely used method for this transformation due to its mild reaction conditions and high tolerance for various functional groups.[3][4][5][6]

# Experimental Protocol: Swern Oxidation of Cycloheptanemethanol

This protocol is a representative procedure based on the principles of the Swern oxidation.[3] [4][5][6][7] Researchers should adapt this procedure as needed based on their specific laboratory conditions and safety protocols.

#### Materials and Reagents:

- Cycloheptanemethanol
- Oxalyl chloride ((COCl)<sub>2</sub>)
- Dimethyl sulfoxide (DMSO)
- Triethylamine (Et₃N)
- Dichloromethane (CH2Cl2), anhydrous
- Water (H<sub>2</sub>O)
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate (MgSO<sub>4</sub>) or Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), anhydrous
- Standard laboratory glassware, including a three-necked round-bottom flask, dropping funnels, and a magnetic stirrer
- Low-temperature bath (e.g., dry ice/acetone, -78 °C)

#### Procedure:



- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and two dropping funnels under a nitrogen or argon atmosphere, add anhydrous dichloromethane (10 volumes relative to the alcohol). Cool the flask to -78 °C using a dry ice/acetone bath.
- Activator Addition: To the cooled dichloromethane, add oxalyl chloride (2 equivalents) dropwise, ensuring the internal temperature does not rise significantly.
- DMSO Addition: In a separate dropping funnel, prepare a solution of dimethyl sulfoxide (4 equivalents) in anhydrous dichloromethane. Add this solution dropwise to the reaction mixture over a period of 30-60 minutes, maintaining the temperature at -78 °C. Stir the resulting mixture for one hour.
- Alcohol Addition: Prepare a solution of cycloheptanemethanol (1 equivalent) in anhydrous dichloromethane (5 volumes). Add this solution dropwise to the reaction mixture at -78 °C.
   Stir for an additional two hours at this temperature.
- Base Addition: Add triethylamine (5 equivalents) dropwise to the reaction mixture, still at -78
   °C. After the addition is complete, allow the reaction mixture to slowly warm to room temperature.
- Workup: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by silica gel column chromatography to yield pure cycloheptanecarbaldehyde.

Note: The Swern oxidation produces volatile and malodorous dimethyl sulfide as a byproduct, as well as toxic carbon monoxide gas.[4] Therefore, this procedure must be carried out in a well-ventilated fume hood.

## **Experimental Workflow Diagram**



The following diagram illustrates the key steps in the synthesis of **cycloheptanecarbaldehyde** via Swern oxidation.



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Caption: Workflow for the synthesis of cycloheptanecarbaldehyde.

# Safety and Handling

**Cycloheptanecarbaldehyde** is a flammable liquid and vapor and can cause skin and serious eye irritation.[8] It may also cause respiratory irritation.[8]

#### **Precautionary Measures:**

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemicalresistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use nonsparking tools and take precautionary measures against static discharge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

For comprehensive safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.[1][2][9]

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#### References

- 1. echemi.com [echemi.com]
- 2. CYCLOHEPTANECARBALDEHYDE | 4277-29-6 [chemicalbook.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Swern oxidation Wikipedia [en.wikipedia.org]
- 5. Swern Oxidation [organic-chemistry.org]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. organic-synthesis.com [organic-synthesis.com]
- 8. Formylcycloheptane | C8H14O | CID 77961 PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. sigmaaldrich.cn [sigmaaldrich.cn]
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